

Technical Support Center: Public Health Data Collection in Wartime Ukraine

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Compound of Interest

Compound Name: *u Kraine*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals facing challenges in collecting reliable public health data in wartime Ukraine.

Troubleshooting Guides

Issue: Inability to Access Data Collection Sites Due to Damaged Infrastructure

Symptoms:

- Physical destruction of health facilities prevents direct data abstraction.
- Damage to roads and transportation networks hinders travel to data collection sites.
- Disruption of power and communication lines prevents electronic data transmission.

Troubleshooting Steps:

- Remote Sensing and Geospatial Analysis:

- Utilize satellite imagery to assess damage to healthcare infrastructure and identify alternative routes.[\[1\]](#)
- Employ geographic information systems (GIS) to map functional health facilities and population movements.
- Mobile Data Collection:
 - Equip field staff with mobile devices pre-loaded with data collection forms that can function offline.
 - Data can be uploaded when a network connection becomes available.
- Community-Based Surveillance:
 - Train and equip local community health workers or volunteers to collect basic health data.
 - Establish a system for securely transmitting this information to a central database.

Issue: Inaccurate Population Denominators Due to Mass Displacement

Symptoms:

- Difficulty in calculating disease incidence and prevalence rates.
- Uncertainty about the size and demographic characteristics of the target population.
- Over- or under-estimation of health needs in specific regions.

Troubleshooting Steps:

- Leverage Displacement Data:
 - Incorporate data from organizations like the International Organization for Migration (IOM) and the United Nations High Commissioner for Refugees (UNHCR) to estimate population movements.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

- Use these estimates to adjust population denominators for health indicators.
- Proxy Indicators:
 - In the absence of reliable population figures, use proxy indicators such as the number of consultations at remaining health facilities or the volume of essential medicines dispensed.
- "Small-Area" Estimation Techniques:
 - Employ statistical methods to estimate health indicators for small geographic areas where some data is available and then model these estimates for larger regions.

Issue: Disruption of Digital Health Information Systems and Cyberattacks

Symptoms:

- Inability to access electronic health records (EHRs).[\[6\]](#)
- Loss of data due to malware or ransomware attacks.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Compromised data integrity and confidentiality.[\[7\]](#)

Troubleshooting Steps:

- Cybersecurity Best Practices:
 - Ensure all data collection and storage systems have robust cybersecurity measures, including encryption, multi-factor authentication, and regular software updates.[\[10\]](#)
 - Maintain offline, encrypted backups of all critical data.
- Decentralized Data Storage:
 - Avoid relying on a single, centralized server.
 - Utilize distributed ledger technology (e.g., blockchain) to create a secure and resilient data storage system.

- Data Recovery Protocols:
 - Establish clear protocols for data recovery in the event of a cyberattack.
 - Regularly test these protocols to ensure their effectiveness.

Frequently Asked Questions (FAQs)

Q1: How can we ensure the safety of our data collection staff in a conflict zone?

A1: The safety of field staff is paramount. Key measures include:

- Risk Assessment: Conduct thorough and continuous risk assessments of data collection areas.
- Training: Provide staff with comprehensive security training, including how to navigate checkpoints, avoid unexploded ordnance, and respond to security incidents.
- Communication: Equip staff with reliable communication devices (e.g., satellite phones) and establish regular check-in procedures.
- Coordination: Coordinate with local authorities and humanitarian organizations to ensure safe passage and access.

Q2: What are the ethical considerations for collecting public health data in wartime?

A2: Ethical considerations are critical and complex in a conflict setting.^{[11][12][13]} Key principles include:

- Do No Harm: The primary principle is to ensure that data collection activities do not expose participants to additional risks.
- Informed Consent: Obtaining informed consent can be challenging.^[11] Use simplified and clear language, and ensure that participation is voluntary and that individuals understand they can withdraw at any time.
- Data Confidentiality: Protect the anonymity and confidentiality of participants to prevent potential misuse of data that could put them at risk.^[11]

- **Benefit to the Community:** The data collected should be used to directly benefit the affected population through improved humanitarian response and health interventions.

Q3: How can we ensure the quality and reliability of data collected under such challenging circumstances?

A3: Maintaining data quality requires a multi-faceted approach:

- **Standardized Tools:** Use standardized and validated data collection tools and methodologies wherever possible.
- **Training and Supervision:** Provide rigorous training to data collectors and implement a system of regular supervision and data quality checks.
- **Data Triangulation:** Cross-verify data from multiple sources (e.g., health facility records, community surveys, and qualitative interviews) to identify inconsistencies and improve accuracy.
- **Transparency:** Be transparent about the limitations of the data and the methods used for collection and analysis.

Quantitative Data Summary

Metric	Figure	Source
Attacks on Healthcare		
Total Attacks on Healthcare (Feb 2022 - Dec 2023)	1,336	
Damaged or Destroyed Hospitals/Clinics	699	
Ambulances Attacked	84	
Healthcare Workers Killed	198	
Healthcare Workers Injured	137	
Infrastructure Damage (as of May 2024)		
Medical Facilities Completely Destroyed	211	[14]
Medical Facilities Damaged	1,604	[14]
Ambulances Destroyed	261	[14]
Ambulances Damaged	164	[14]
Population Displacement (as of Feb 2025)		
Internally Displaced People	3.7 million	[2] [3]
Refugees Recorded Globally	6.9 million	[2]
People in Need of Humanitarian Assistance	12.7 million	[2] [3]

Experimental Protocols

Protocol 1: Rapid Health Facility Assessment using WHO's HeRAMS

Objective: To rapidly assess the operational status, availability of essential health services, and resource capacity of health facilities in a conflict-affected area.

Methodology:

- Adapt HeRAMS Questionnaire: Adapt the standardized Health Resources and Services Availability Monitoring System (HeRAMS) questionnaire to the specific context of wartime Ukraine, focusing on trauma care, essential medicines for chronic diseases, and mental health services.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)
- Data Collection:
 - Deploy trained data collectors to accessible health facilities.
 - For inaccessible facilities, conduct remote interviews with key informants (e.g., facility directors, healthcare workers who have been displaced) via telephone or secure messaging apps.
 - Data is entered directly into a mobile data collection platform (e.g., KoboToolbox, ODK) that allows for offline data entry.
- Data Submission and Analysis:
 - Data is uploaded to a central server whenever an internet connection is available.
 - The data is then cleaned, validated, and analyzed to generate dashboards and reports on health service availability and functionality.
- Data Verification:
 - A subset of assessed facilities is randomly selected for data verification visits to ensure data quality and reliability.[\[19\]](#)

Protocol 2: Community-Based Mortality Surveillance

Objective: To estimate mortality rates in areas where official death registration systems have collapsed.

Methodology:

- Sampling:
 - Use multi-stage cluster sampling to select representative communities.
 - Within each cluster, use a random walk or similar method to select households.
- Data Collection:
 - Trained community health workers or surveyors conduct interviews with heads of households.
 - The survey collects information on household demographics, births, and deaths in a defined recall period.
 - For each death reported, a verbal autopsy questionnaire is administered to ascertain the probable cause of death.
- Data Analysis:
 - Mortality rates (Crude Mortality Rate and Under-5 Mortality Rate) are calculated.
 - Causes of death are coded and analyzed to identify leading causes of mortality.
- Ethical Considerations:
 - All participants provide informed consent.
 - Data is anonymized to protect the confidentiality of households and individuals.

Visualizations

Caption: Logical flow of challenges in public health data collection during wartime.

Caption: A workflow for mitigating data collection challenges in conflict zones.

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